

# Bethoxazin CAS number and molecular formula

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## Compound of Interest

Compound Name: *Bethoxazin*  
Cat. No.: *B1662481*

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## An In-depth Technical Guide to Bethoxazin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bethoxazin**, a broad-spectrum industrial microbicide. The document details its chemical properties, mechanism of action, and relevant experimental protocols, designed to support research and development activities.

## Core Chemical and Physical Properties

**Bethoxazin** is a synthetic compound recognized for its potent fungicidal and algicidal properties.<sup>[1]</sup> Its fundamental chemical identifiers and properties are summarized below.

Property	Value	Reference
CAS Number	163269-30-5	[2]
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO <sub>2</sub> S <sub>2</sub>	[2]
Molecular Weight	251.32 g/mol	[3]
Synonyms	3-benzo[b]thien-2-yl-5,6-dihydro-1,4,2-oxathiazine 4-oxide, Bethoguard	[2]
Appearance	Pale Yellow to Yellow Solid	[2]
Solubility	Soluble in Chloroform and Methanol (Slightly)	[2]

# Mechanism of Action: Covalent Modification of Sulphydryl Groups

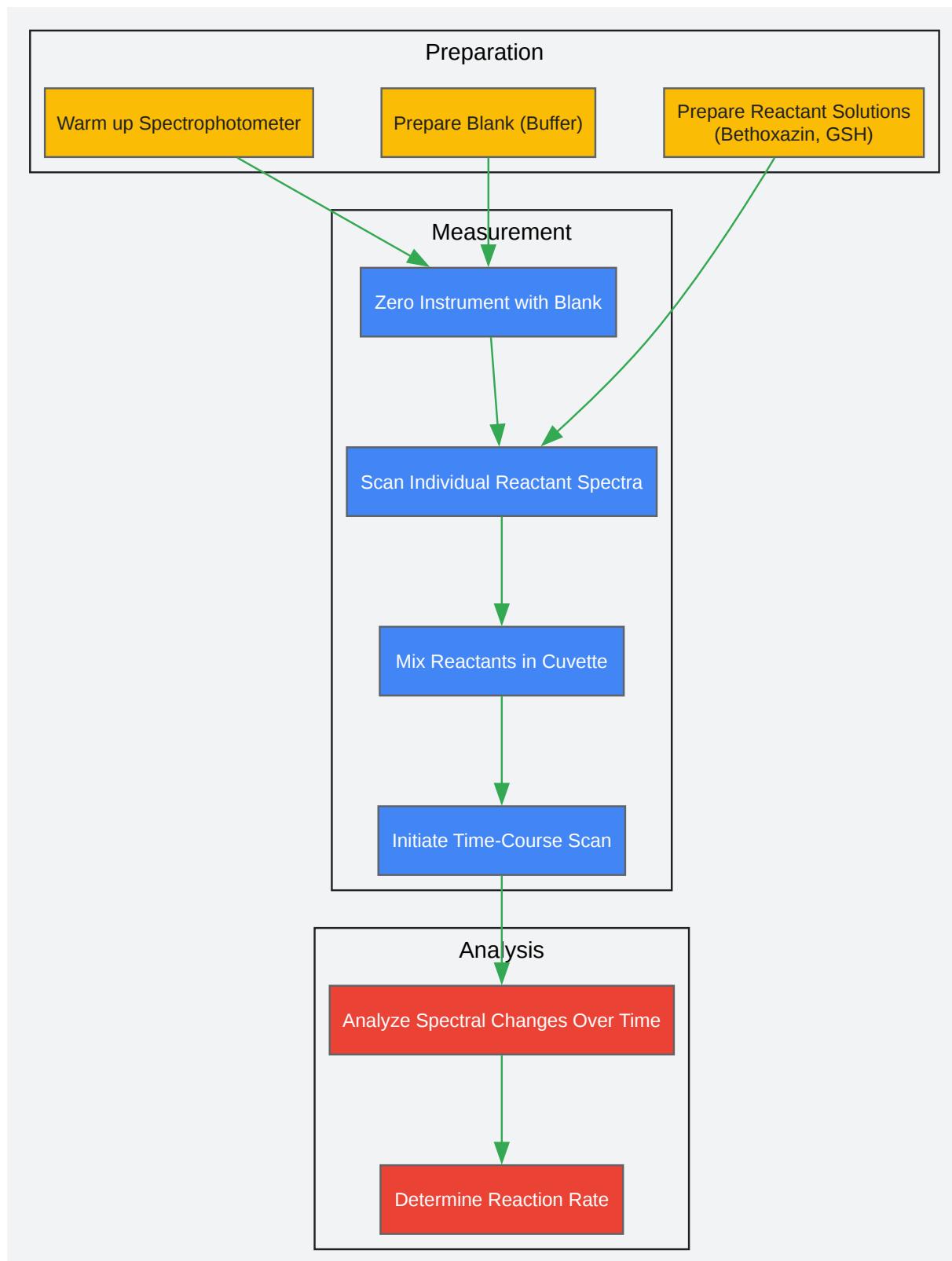
**Bethoxazin**'s microbicidal activity stems from its nature as a potent electrophile. It selectively reacts with nucleophilic sulphydryl groups present in crucial biomolecules.<sup>[4]</sup> This mechanism involves the formation of covalent adducts, leading to the inactivation of essential proteins and disruption of cellular processes.

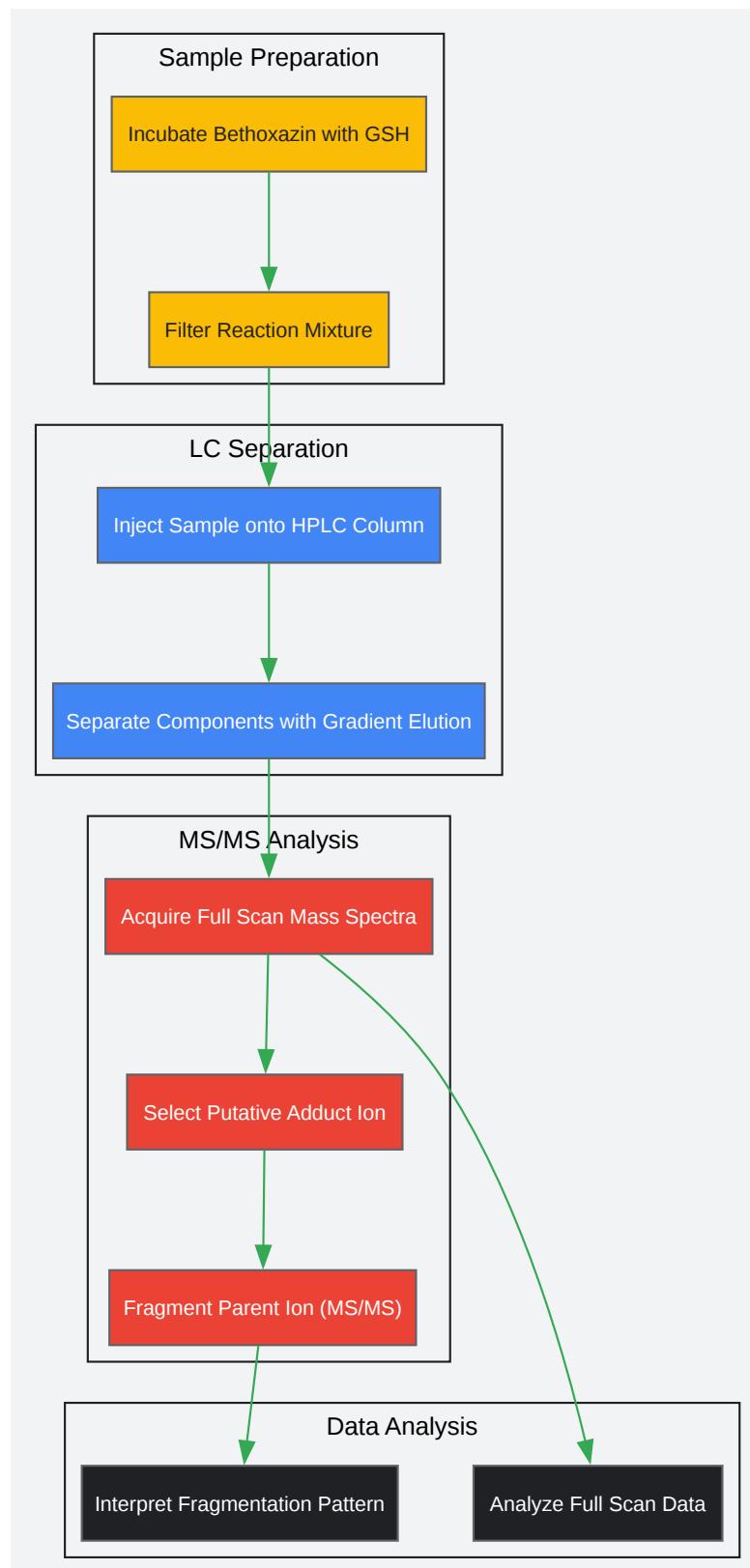
Key molecular targets include:

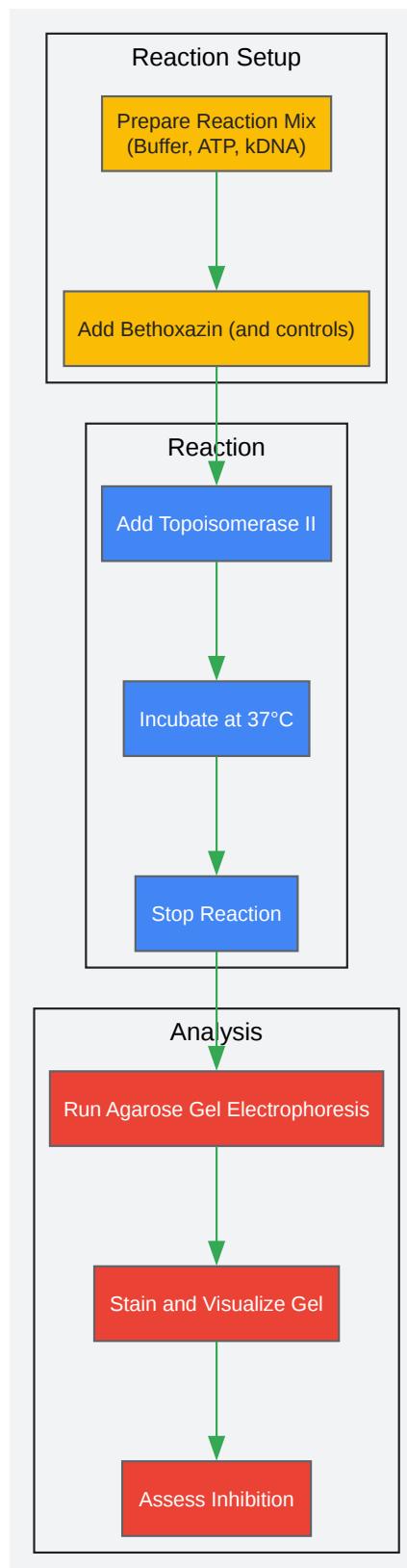
- Glutathione (GSH): **Bethoxazin** readily reacts with this ubiquitous antioxidant, leading to its depletion and inducing oxidative stress within the microbial cell.<sup>[4]</sup>
- Cysteine Residues in Proteins: The compound targets critical cysteine residues in enzymes. A notable example is the inhibition of yeast DNA topoisomerase II, where **Bethoxazin**'s interaction with the enzyme's sulphydryl groups leads to a loss of catalytic activity.<sup>[4]</sup>

It is important to note that the reduced form of **Bethoxazin** and its glutathione-adduct are biologically inactive, highlighting the importance of the parent molecule's electrophilic nature.<sup>[4]</sup>







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